

Technical Guide: Solubility and Application of FAM Azide (6-Isomer) in DMSO

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Compound of Interest

Compound Name: FAM azide, 6-isomer

Cat. No.: B3026471

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This technical guide provides an in-depth overview of the solubility characteristics of 6-isomer FAM (Carboxyfluorescein) azide in Dimethyl Sulfoxide (DMSO). It includes quantitative solubility data, detailed experimental protocols for its dissolution and use in common bioconjugation techniques, and a visual representation of the experimental workflow.

Executive Summary

6-isomer FAM azide is a widely utilized fluorescent probe in bioorthogonal chemistry, particularly in copper(I)-catalyzed azide-alkyne cycloaddition (CuAAC) "click" chemistry. Its solubility in appropriate solvents is critical for successful experimental outcomes. DMSO is a common and effective solvent for dissolving FAM azide. This guide consolidates available data on its solubility limits and provides standardized protocols for its preparation and use.

Solubility of 6-FAM Azide in DMSO

6-FAM azide exhibits excellent solubility in polar organic solvents, including DMSO, DMF, and alcohols^{[1][2][3][4][5]}. This makes DMSO a preferred solvent for preparing stock solutions for subsequent use in aqueous reaction buffers.

Quantitative Solubility Data

The following table summarizes the reported solubility of 6-FAM azide in DMSO.

Parameter	Value	Notes	Source(s)
Maximum Reported Solubility	100 mg/mL	Equivalent to 218.14 mM. Requires ultrasonic agitation. The use of new, anhydrous DMSO is recommended as its hygroscopic nature can impact solubility.	
Common Stock Concentration	10 mM	Routinely prepared and commercially available, indicating good stability and solubility at this concentration.	

Factors Influencing Solubility

Several factors can influence the dissolution of 6-FAM azide in DMSO:

- **Purity of DMSO:** The hygroscopic nature of DMSO means it can absorb water from the atmosphere. The presence of water can affect the solubility of solutes. It is highly recommended to use new, unopened, anhydrous DMSO for preparing stock solutions.
- **Temperature:** While many protocols are performed at room temperature, gentle warming and sonication can aid in the dissolution of the solid material, especially at higher concentrations.
- **Agitation:** Vigorous vortexing or sonication is often necessary to fully dissolve the compound, particularly when preparing concentrated stock solutions.

Experimental Protocols

The following protocols provide detailed methodologies for the preparation and use of 6-FAM azide solutions in DMSO for typical bioconjugation experiments.

Preparation of a 10 mM 6-FAM Azide Stock Solution in DMSO

This protocol describes the preparation of a standard 10 mM stock solution, which is suitable for most click chemistry applications.

Materials:

- **6-FAM azide, 6-isomer** (solid)
- Anhydrous DMSO
- Microcentrifuge tubes
- Vortex mixer
- Optional: Sonicator

Procedure:

- **Weighing:** Accurately weigh a specific mass of 6-FAM azide. For example, to prepare a 1 mL solution, weigh out approximately 4.58 mg of 6-FAM azide (Molecular Weight: ~458.42 g/mol).
- **Solvent Addition:** Add the appropriate volume of anhydrous DMSO to the solid 6-FAM azide. To prepare a 10 mM solution from 1 mg of the compound, add 218 μ L of DMSO. A helpful calculator for preparing stock solutions of various concentrations is often provided by suppliers.
- **Dissolution:** Vortex the mixture thoroughly until the solid is completely dissolved. If dissolution is slow, gentle warming or brief sonication can be applied.
- **Storage:** Store the resulting stock solution at -20°C, protected from light. For long-term storage, aliquoting the stock solution is recommended to avoid repeated freeze-thaw cycles.

General Protocol for Copper-Catalyzed Click Chemistry Labeling

This protocol outlines a general workflow for labeling an alkyne-modified biomolecule (e.g., an oligonucleotide) with 6-FAM azide.

Materials:

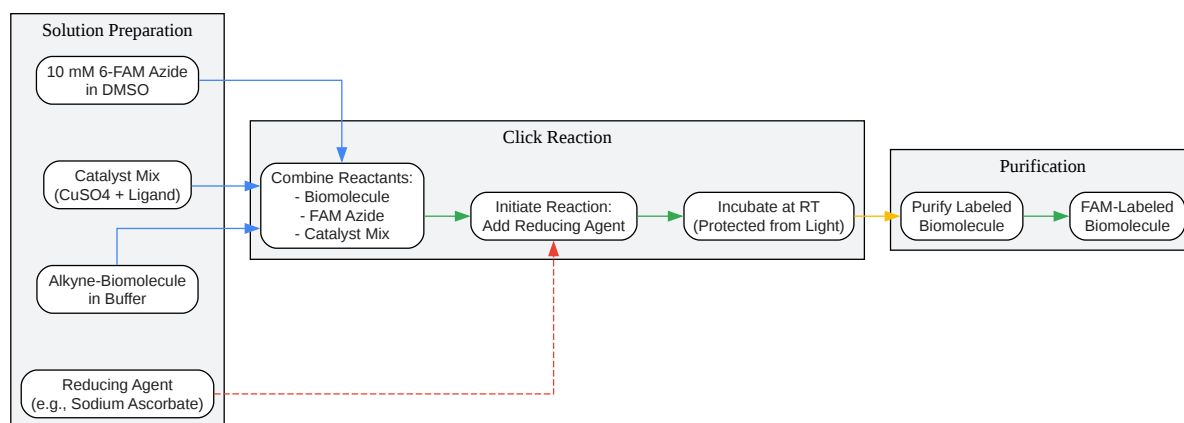
- 10 mM 6-FAM azide in DMSO (from Protocol 3.1)
- Alkyne-modified biomolecule
- Copper(II) sulfate (CuSO_4) solution
- Reducing agent solution (e.g., Sodium Ascorbate)
- Copper ligand (e.g., THPTA or TBTA) solution
- Reaction buffer (e.g., PBS or triethylammonium acetate buffer)

Procedure:

- In a microcentrifuge tube, combine the alkyne-modified biomolecule with the reaction buffer.
- Add the 10 mM 6-FAM azide stock solution in DMSO. The final concentration of DMSO in the reaction mixture is typically around 50%.
- Add the copper ligand solution.
- Add the CuSO_4 solution.
- Initiate the reaction by adding the freshly prepared reducing agent (e.g., sodium ascorbate).
- Vortex the reaction mixture gently and incubate at room temperature, protected from light, for 30-60 minutes.
- Purify the labeled biomolecule using standard methods such as ethanol precipitation or chromatography.

Visualized Experimental Workflow

The following diagram illustrates the key steps in a typical click chemistry labeling experiment using 6-FAM azide.



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Caption: Workflow for biomolecule labeling using 6-FAM azide via click chemistry.

Conclusion

6-isomer FAM azide is readily soluble in DMSO, with concentrations of 10 mM being standard for stock solutions. The high solubility and established protocols for its use in click chemistry make it a reliable and versatile tool for fluorescently labeling a wide range of biomolecules in research and development. Adherence to proper solvent handling and storage conditions will ensure the integrity and reactivity of the compound for consistent experimental results.

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